

An In-depth Technical Guide to the Physical Properties of Thiobis-tert-nonane

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Compound of Interest

Compound Name: Thiobis-tert-nonane

Cat. No.: B15176762

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Disclaimer: This document provides a comprehensive overview of the known and estimated physical properties of **Thiobis-tert-nonane**. It is important to note that experimentally determined data for this specific compound is limited. Therefore, some information presented herein is based on computed data for structurally similar compounds and general principles of physical chemistry.

Introduction

Thiobis-tert-nonane (CAS No. 94247-11-7) is an organic sulfur compound belonging to the thioether family.^{[1][2]} Thioethers are characterized by a sulfur atom connected to two alkyl or aryl groups. The "thiobis" prefix indicates a sulfur atom bridging two identical groups, in this case, "tert-nonane." The presence of bulky tertiary nonyl groups is expected to significantly influence its physical and chemical characteristics, such as steric hindrance and solubility in nonpolar solvents. Compounds of this nature are of interest in various fields, including materials science and as intermediates in chemical synthesis.

Physicochemical Properties

Detailed experimental data on the physical properties of **Thiobis-tert-nonane** are not readily available in the scientific literature. However, we can infer its likely characteristics based on its chemical structure and by examining data for analogous compounds.

2.1. Known and Calculated Properties of Thiobis-tert-nonane

The fundamental properties of **Thiobis-tert-nonane** are summarized in the table below. The molecular weight is calculated from its molecular formula.

Property	Value	Source
CAS Number	94247-11-7	[1] [2]
Molecular Formula	C18H38S	[1] [2]
Molecular Weight	286.56 g/mol	Calculated

2.2. Estimated Physical Properties based on Thiobis(tert-octane)

Due to the absence of experimental data for **Thiobis-tert-nonane**, the computed physical properties of a closely related and structurally similar compound, Thiobis(tert-octane) (CAS No. 94247-13-9), are presented below as an estimation. Thiobis(tert-octane) has a slightly shorter alkyl chain (C16H34S).[\[3\]](#) It is expected that **Thiobis-tert-nonane** would exhibit slightly higher values for properties such as molecular weight, boiling point, and density due to increased van der Waals forces.

Property	Estimated Value (based on Thiobis(tert-octane))	Source (Computed)
Molecular Weight	258.5 g/mol	[3]
XLogP3-AA (Lipophilicity)	6.8	[3]
Topological Polar Surface Area	25.3 Å ²	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	10	[3]
Exact Mass	258.23812226 Da	[3]
Complexity	162	[3]

Note: These are computationally derived properties for a similar, but not identical, compound and should be used as estimations only.

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **Thiobis-tert-nonane** are not published, the following are standard methodologies for determining the key physical properties of similar long-chain thioethers.

3.1. Determination of Melting Point

The melting point of a solid compound is the temperature at which it changes state from solid to liquid.

- **Methodology:** A small, powdered sample of the purified compound is packed into a capillary tube and placed in a melting point apparatus. The apparatus is heated slowly, and the temperature range over which the sample melts is observed and recorded. For a pure crystalline solid, the melting range is typically narrow (0.5-2 °C).

3.2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- **Methodology:** The boiling point can be determined by distillation. The compound is heated in a distillation apparatus, and the temperature at which the liquid boils and its vapor condenses is recorded. For high-boiling-point liquids, vacuum distillation is often employed to prevent decomposition at elevated temperatures.

3.3. Determination of Density

Density is the mass of a substance per unit volume.

- **Methodology:** The density of a liquid can be determined using a pycnometer. The pycnometer is first weighed empty, then filled with the sample liquid and weighed again. The volume of the pycnometer is known, allowing for the calculation of the density

(mass/volume). The temperature at which the measurement is made must be recorded as density is temperature-dependent.

3.4. Determination of Solubility

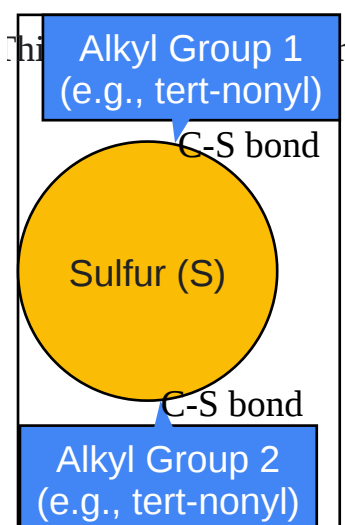
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Methodology: A known amount of the compound is added to a known volume of a specific solvent at a controlled temperature. The mixture is agitated until equilibrium is reached. The concentration of the dissolved compound is then determined analytically, for example, by spectroscopy or chromatography. This process is repeated with various polar and nonpolar solvents to determine the solubility profile. Given its long alkyl chains, **Thiobis-tert-nonane** is expected to be soluble in nonpolar organic solvents and insoluble in water.

Visualizations

4.1. Logical Structure of Thiobis-alkanes

The following diagram illustrates the general chemical structure of a Thiobis-alkane, the class of compounds to which **Thiobis-tert-nonane** belongs.

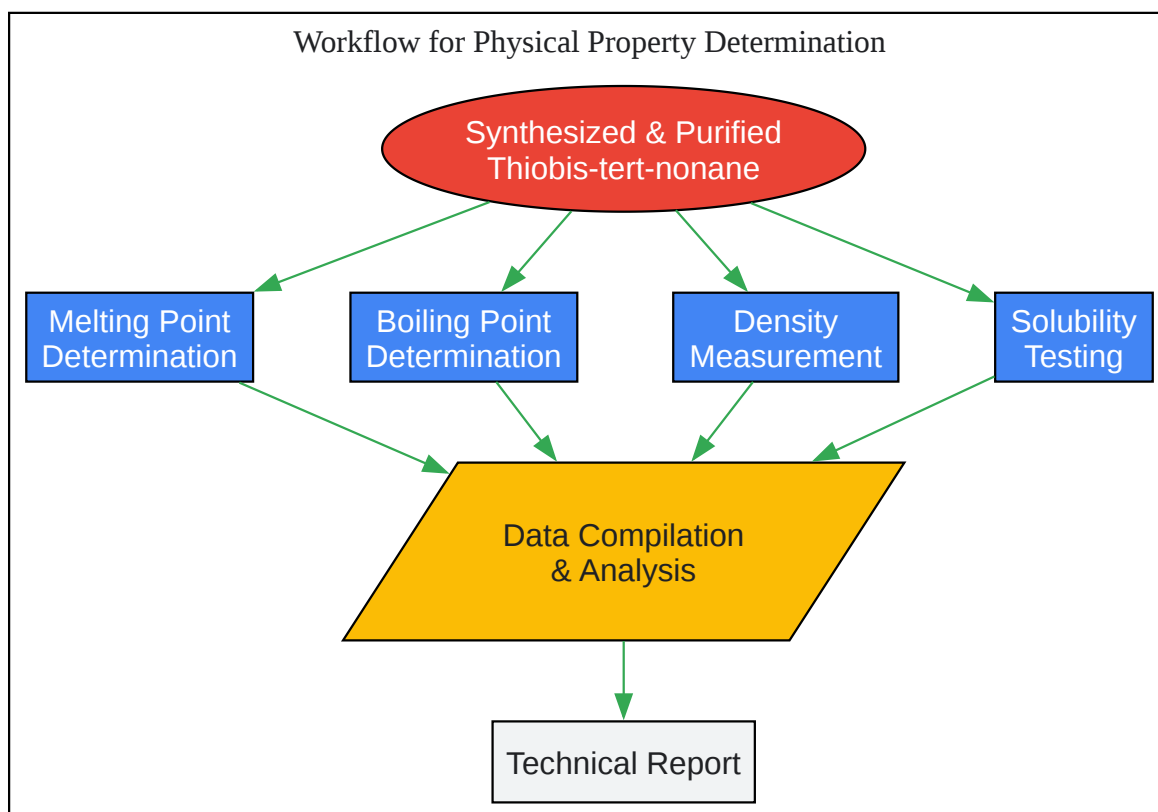


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Caption: General structure of a Thiobis-alkane compound.

4.2. Experimental Workflow for Physical Property Characterization

This diagram outlines a typical experimental workflow for the characterization of the physical properties of a novel or uncharacterized compound like **Thiobis-tert-nonane**.



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Caption: Experimental workflow for physical property analysis.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activity or any associated signaling pathways for **Thiobis-tert-nonane**. Research into the toxicological and pharmacological properties of this compound would be necessary to ascertain its effects on

biological systems. Given the structural similarity to some antioxidant compounds, this could be an area for future investigation.

Conclusion

Thiobis-tert-nonane is a thioether with a well-defined chemical identity but limited experimentally determined physical property data. This guide has provided a summary of its known characteristics and reasonable estimations based on a closely related compound. The outlined experimental protocols offer a roadmap for the future characterization of this and similar molecules. Further research is required to elucidate its biological activity and potential applications.

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